

N-Methylsuccinimide as a Metabolite of N-Methyl-2-Pyrrolidone: A Technical Guide

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Compound of Interest		
Compound Name:	N-Methylsuccinimide	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the metabolic conversion of N-methyl-2-pyrrolidone (NMP) to **N-methylsuccinimide** (NMS). It is designed to furnish researchers, scientists, and drug development professionals with comprehensive data, detailed experimental protocols, and a clear visualization of the metabolic pathway.

Core Executive Summary

N-methyl-2-pyrrolidone (NMP) is a widely used organic solvent that is readily absorbed through inhalation, oral, and dermal routes.[1] Once in the body, NMP is rapidly metabolized, with a significant portion being biotransformed into several metabolites, including **N-methylsuccinimide** (NMS).[1] Understanding this metabolic pathway is crucial for toxicological assessments, biomarker development, and ensuring the safety of products containing NMP. The primary metabolic route involves the hydroxylation of NMP to 5-hydroxy-N-methyl-2-pyrrolidone (5-HNMP), which is subsequently oxidized to NMS.[1][2] NMS is then further hydroxylated to 2-hydroxy-**N-methylsuccinimide** (2-HMSI).[1][2] These metabolites are primarily excreted in the urine.[1][3] This guide summarizes the key quantitative data related to this metabolic process, outlines the experimental methods used to derive this data, and provides a visual representation of the metabolic pathway.

Quantitative Data Summary



The following tables summarize the key quantitative data on the metabolism of NMP to its various metabolites, including NMS, in humans and rats.

Table 1: Urinary Excretion and Half-Life of NMP Metabolites in Humans After Oral Administration

Compound	Mean Excreted Fraction (%)	Approximate Half-Life (hours)
NMP	0.8	-
5-HNMP	44	4
NMS	0.4	8
2-HMSI	20	17

Data from a study involving three healthy male volunteers who were administered 100 mg of NMP orally. Urine was collected for nine consecutive days.[4]

Table 2: Toxicokinetic Parameters of NMP and its Metabolites in Humans After Inhalation Exposure

Parameter	NMP	5-HNMP	NMS	2-HMSI
Renal Clearance (L/h)	0.13	1.4	0.12	1.2
Total Clearance (L/h)	11.4	3.2	8.5	1.1
Apparent Volume of Distribution (L)	41	28	120	28

Data from a study where six healthy male volunteers were exposed to NMP at concentrations of 10, 25, and 50 mg/m³ for 8 hours.[5][6]

Table 3: Peak Plasma Concentrations of NMP and its Metabolites in Rats After Oral Administration



Compound	Peak Plasma Concentration (mmol/L) - Group 1	Peak Plasma Concentration (mmol/L) - Group 2
NMP	1.2	6.9
5-HNMP	0.42	0.76
NMS	0.07	0.31
2-HMSI	0.02	0.05

Data from a study on rats with two different dosage groups.[7]

Experimental Protocols

The following sections detail the methodologies for key experiments cited in the literature regarding the analysis of NMP and its metabolites.

Human Study: Oral Administration

- Subjects and Dosing: Three healthy male volunteers were administered a single oral dose of 100 mg of NMP.[4]
- Sample Collection: All urine produced by the volunteers was collected over a period of nine consecutive days.[4]
- Analytical Method: The identification and quantification of NMP and its metabolites (5-HNMP, NMS, and 2-HMSI) in the urine samples were performed using gas chromatography/mass spectrometry (GC/MS).[4]

Human Study: Inhalation Exposure

- Subjects and Exposure: Six healthy male volunteers were exposed to NMP vapor in an exposure chamber for 8 hours. The exposure concentrations were controlled at 10, 25, and 50 mg/m³.[5][8]
- Sample Collection: Blood (plasma) and urine samples were collected from the subjects for two days following the exposure.[8] Air levels of NMP were monitored using XAD-7 solid



sorbent sampling.[8]

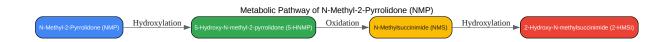
 Analytical Method: The levels of NMP and its metabolites in plasma and urine were analyzed by gas chromatography (GC) or GC with mass spectrometry detection.[5][6][8]

Rat Study: Oral Administration

- Subjects and Dosing: The study involved the oral administration of NMP to rats, with the animals divided into two different dosage groups.
- Sample Collection: Plasma and urine samples were collected from the rats.[7]
- Analytical Method: NMP and its metabolites in plasma and urine were identified and quantified using mass spectrometry.[7]

Visualizations

The following diagrams illustrate the metabolic pathway of NMP and a typical experimental workflow for its analysis.

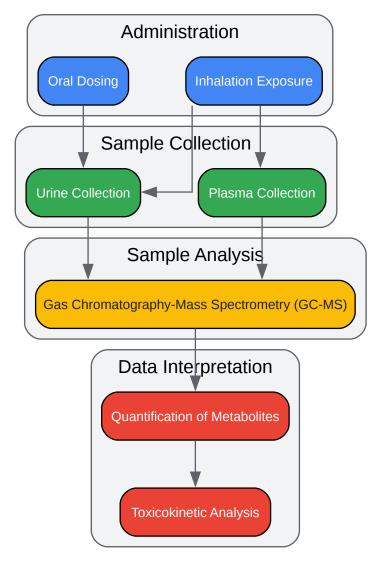


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Caption: Metabolic Pathway of NMP.



General Experimental Workflow for NMP Metabolite Analysis



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Caption: Experimental Workflow for NMP Analysis.

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